

How to prepare LOM612 stock solutions in DMSO

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Compound of Interest

Compound Name: LOM612

Cat. No.: B10801042

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LOM612 in DMSO: Technical Support Resource

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation, storage, and troubleshooting of **LOM612** stock solutions in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **LOM612** stock solutions?

A1: The recommended solvent for preparing **LOM612** stock solutions for in vitro use is DMSO.

Q2: What is the solubility of **LOM612** in DMSO?

A2: The reported solubility of **LOM612** in DMSO varies between suppliers. One source indicates a solubility of 1 mg/mL with the aid of ultrasonication and warming to 60°C[1]. Another supplier suggests a solubility of less than 1 mg/mL and recommends sonication[2]. It is crucial to consult the certificate of analysis (CoA) provided with your specific batch of **LOM612** for the most accurate solubility information.

Q3: How should **LOM612** powder be stored?

A3: **LOM612** powder should be stored at -20°C for up to three years[2].

Q4: What are the recommended storage conditions and duration for **LOM612** stock solutions in DMSO?

A4: Once prepared, **LOM612** stock solutions in DMSO should be aliquoted and stored to minimize freeze-thaw cycles[3][4]. Recommended storage conditions are -80°C for up to 6 months or -20°C for up to 1 month[1][4]. Some sources suggest storage at -80°C for up to one year[2]. Always refer to the supplier's datasheet for specific recommendations.

Q5: Is it necessary to use anhydrous DMSO?

A5: Yes, it is highly recommended to use newly opened, anhydrous DMSO. Hygroscopic DMSO (DMSO that has absorbed water) can significantly decrease the solubility of **LOM612**[1].

Troubleshooting Guide

Q1: I am having trouble dissolving **LOM612** in DMSO at the desired concentration. What should I do?

A1: If you are experiencing difficulty dissolving **LOM612**, consider the following steps:

- **Verify DMSO Quality:** Ensure you are using a fresh, high-purity, anhydrous grade of DMSO. Old or improperly stored DMSO can absorb moisture, which negatively impacts solubility[1].
- **Apply Heat:** Gently warm the solution to 60°C[1]. Be cautious and monitor the temperature to avoid degradation of the compound.
- **Sonication:** Use an ultrasonic bath to aid dissolution[1][2]. This can help break up compound aggregates.
- **Vortexing:** Vigorous vortexing can also facilitate the dissolution process.
- **Lower the Concentration:** If the compound still does not dissolve, you may be exceeding its solubility limit. Try preparing a stock solution at a lower concentration.

Q2: My **LOM612** stock solution has precipitated after storage. Can I still use it?

A2: Precipitation indicates that the compound has come out of solution. It is not recommended to use the solution with visible precipitate as the concentration will be inaccurate. To

resolubilize the compound, you can try warming the vial to 37°C and vortexing or sonicating until the precipitate dissolves completely. If the precipitate does not redissolve, it is best to prepare a fresh stock solution. To prevent future precipitation, ensure the stock solution is stored in tightly sealed vials and consider storing it at a lower concentration.

Q3: I have subjected my **LOM612** stock solution to multiple freeze-thaw cycles. Is it still viable?

A3: Repeated freeze-thaw cycles should be avoided as they can lead to compound degradation and precipitation[3][4]. It is highly recommended to aliquot the stock solution into single-use volumes after preparation to maintain its integrity and ensure consistent performance in your experiments[4]. If you suspect the solution's efficacy has been compromised, it is advisable to prepare a fresh stock.

Quantitative Data Summary

Parameter	Value	Source
Molecular Weight	258.30 g/mol	[1]
Solubility in DMSO	1 mg/mL (with ultrasonic and warming to 60°C)	[1]
< 1 mg/mL (sonication recommended)	[2]	
Powder Storage	-20°C for up to 3 years	[2]
Stock Solution Storage	-80°C for up to 6 months	[1]
-20°C for up to 1 month	[1]	
-80°C for up to 1 year	[2]	

Experimental Protocol: Preparation of a 10 mM LOM612 Stock Solution in DMSO

Materials:

- **LOM612** powder (Molecular Weight: 258.30 g/mol)

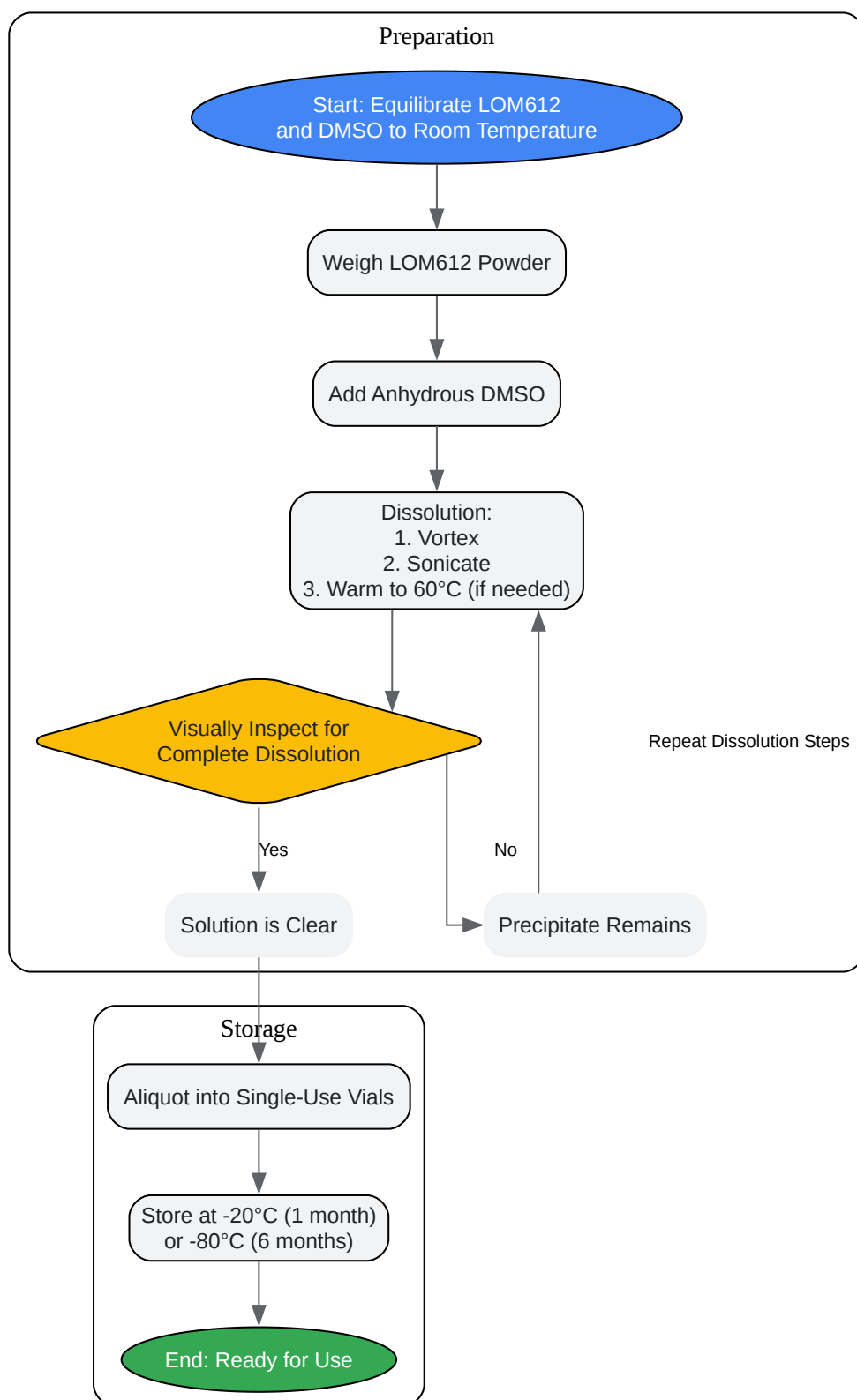
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettors and sterile filter tips
- Vortex mixer
- Ultrasonic water bath
- Water bath or heating block set to 60°C

Procedure:

- Pre-warming: Bring the vial of **LOM612** powder and the anhydrous DMSO to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh out the desired amount of **LOM612** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.583 mg of **LOM612**.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the tube containing the **LOM612** powder. For the 10 mM example, add 1 mL of DMSO.
- Dissolution:
 - Vortex the mixture vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, place the tube in an ultrasonic water bath for 10-15 minutes.
 - If dissolution is still incomplete, warm the solution in a 60°C water bath for 5-10 minutes, with intermittent vortexing^[1].
- Visual Inspection: Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear.

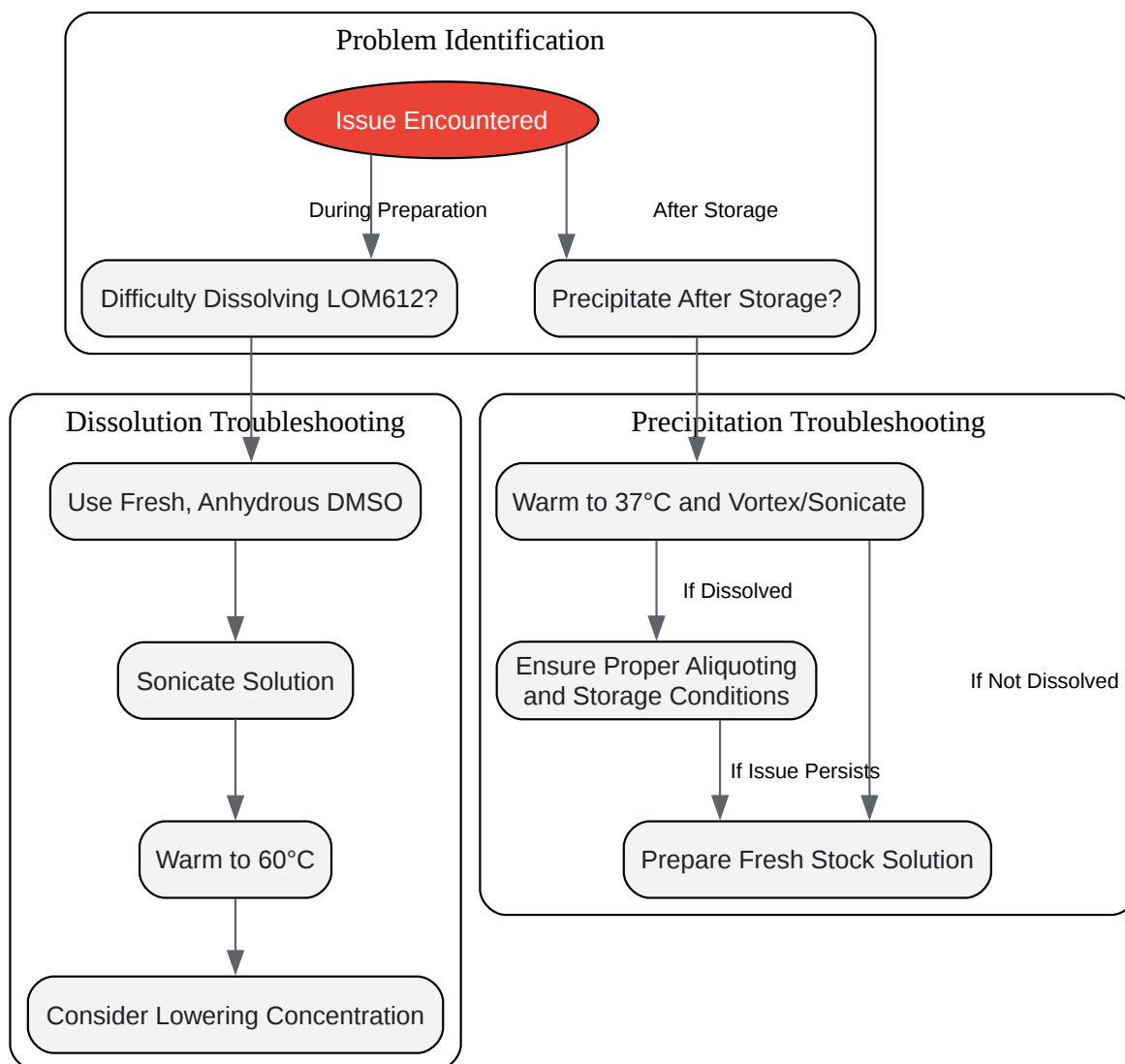
- Aliquoting: Once the **LOM612** is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials. This will minimize the number of freeze-thaw cycles the solution is subjected to[4].
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month)[1]. Ensure the vials are clearly labeled with the compound name, concentration, date of preparation, and solvent.

Visualizations



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Caption: Workflow for preparing **LOM612** stock solution in DMSO.



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Caption: Troubleshooting guide for **LOM612** stock solution preparation.

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